5-Chloropyridazin-4-amine structure and SMILES notation

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Compound of Interest

Compound Name:	*5-Chloropyridazin-4-amine*
CAS No.:	*53180-92-0*
Cat. No.:	*B1589922*

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An In-Depth Technical Guide to **5-Chloropyridazin-4-amine**: Structure, Properties, and Applications in Chemical Synthesis

Executive Summary

5-Chloropyridazin-4-amine is a substituted pyridazine, a class of nitrogen-containing heterocyclic compounds that serve as crucial scaffolds in modern medicinal chemistry and materials science. Its unique arrangement of an amine group and a reactive chlorine atom on an electron-deficient pyridazine ring makes it a versatile building block for the synthesis of more complex, high-value molecules. This guide provides a comprehensive technical overview of **5-Chloropyridazin-4-amine**, intended for researchers, chemists, and drug development professionals. It covers the compound's precise chemical identity, including its structure and SMILES notation, physicochemical properties, a representative synthesis protocol, and its applications as a key intermediate in the development of targeted therapeutics.

The Pyridazine Core: A Privileged Scaffold in Medicinal Chemistry

Nitrogen-containing heterocycles are foundational structural motifs in a vast majority of pharmaceuticals. Their ability to engage in various non-covalent interactions, such as hydrogen bonding and pi-stacking, and to modulate physicochemical properties like solubility and metabolic stability, makes them indispensable in drug design. The pyridazine ring, a six-membered aromatic ring containing two adjacent nitrogen atoms, is of particular interest. The electron-withdrawing nature of the two nitrogen atoms renders the carbon atoms of the ring electron-deficient, making them susceptible to nucleophilic substitution reactions—a key feature for synthetic diversification. **5-Chloropyridazin-4-amine** exemplifies this, offering two distinct points for chemical modification, enabling its use as a versatile starting material for creating libraries of novel compounds for biological screening.[1]

Unambiguous Chemical Identification

Precise identification is paramount in chemical research to ensure reproducibility and accuracy. The nomenclature of substituted pyridazines can sometimes be ambiguous due to different possible numbering schemes of the ring atoms. **5-Chloropyridazin-4-amine** is structurally distinct from its isomer, 6-Chloropyridazin-4-amine (also known as 5-Amino-3-chloropyridazine). This guide focuses specifically on the former. The definitive identifiers for **5-Chloropyridazin-4-amine** are summarized below.

Table 1: Chemical Identifiers for **5-Chloropyridazin-4-amine**

Identifier	Value	Source
IUPAC Name	**5-chloropyridazin-4-amine**	**PubChem**
CAS Number	53180-92-0	Biosynth
Molecular Formula	$C_4H_4ClN_3$	[2][3]
Molecular Weight	129.55 g/mol	[4]
Canonical SMILES	C1=C(C(=CN=N1)Cl)N	[2][3]
InChI	InChI=1S/C4H4ClN3/c5-3-1-7-8-2-4(3)6/h1-2H,(H2,6,7)	[3]

| InChIKey | YUCAFBOLEPKKCB-UHFFFAOYSA-N |[2][3] |

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Molecular Structure

The structure consists of a pyridazine ring where the carbon at position 4 is substituted with an amine group (-NH_2) and the adjacent carbon at position 5 is substituted with a chlorine atom (-Cl).

2D Structure of **5-Chloropyridazin-4-amine**

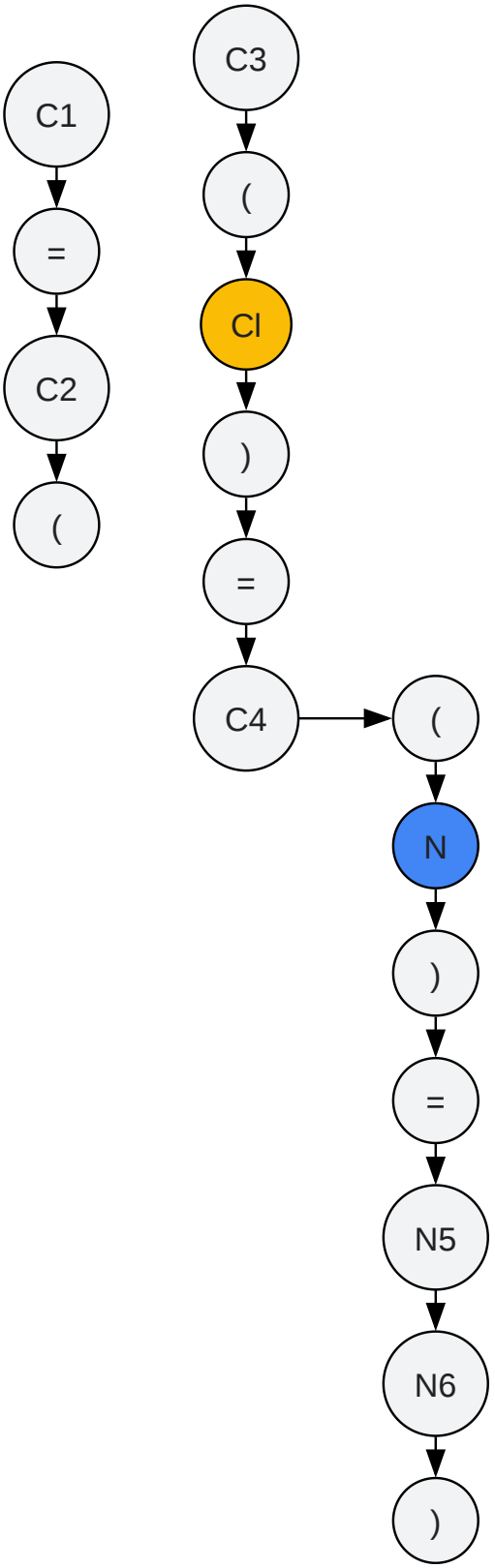
The SMILES Notation: A Linear Representation

The Simplified Molecular-Input Line-Entry System (SMILES) provides a machine-readable, linear string representation of a molecule's structure. For **5-Chloropyridazin-4-amine**, the canonical SMILES string is C1=C(C(=CN=N1)Cl)N.[2][3]

This notation can be deconstructed to understand the molecular graph:

- C1...N1 defines a cyclic structure, with the atoms numbered sequentially.
- =C, CN, =N describe the single and double bonds within the pyridazine ring.
- Parentheses () denote branching from the main ring structure.
- C(N) indicates a carbon atom bonded to a nitrogen atom (the amine group).
- C(Cl) indicates a carbon atom bonded to a chlorine atom.

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Logical flow of the SMILES notation.

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Physicochemical and Spectroscopic Properties

Understanding the physicochemical properties of a chemical intermediate is crucial for designing synthetic routes, purification strategies, and for predicting its behavior in biological systems. While comprehensive experimental data for **5-Chloropyridazin-4-amine** is sparse, data for its close isomer, 6-Chloropyridazin-4-amine, provides valuable insights.

Table 2: Physicochemical Properties of 6-Chloropyridazin-4-amine (Isomer)

Property	Value	Source
Appearance	**Light yellow to light brown solid**	**[5][6]**
Melting Point	153-154 °C	[5][6][7]
Boiling Point	368.3±22.0 °C (Predicted)	[5]
Density	1.437 g/cm³ (Predicted)	[5][7]
pKa	4.55±0.10 (Predicted)	[5]

| Storage | Store at 2–8 °C under inert gas |[5][6] |

Synthesis and Reactivity

Principles of Synthesis

The synthesis of substituted aminopyridazines often relies on nucleophilic aromatic substitution (S_NAr) on a di- or poly-halogenated pyridazine precursor. The electron-deficient nature of the pyridazine ring facilitates the displacement of a halide (like chloride) by a nucleophile (like ammonia or an amine). The regioselectivity of the reaction—which chlorine atom is replaced—is governed by the electronic and steric environment of the reaction sites.

Representative Experimental Protocol: Synthesis of 6-Chloropyridazin-4-amine

While a specific protocol for **5-Chloropyridazin-4-amine** is not detailed in the provided sources, a well-documented procedure for its isomer, 6-Chloropyridazin-4-amine, from 3,5-

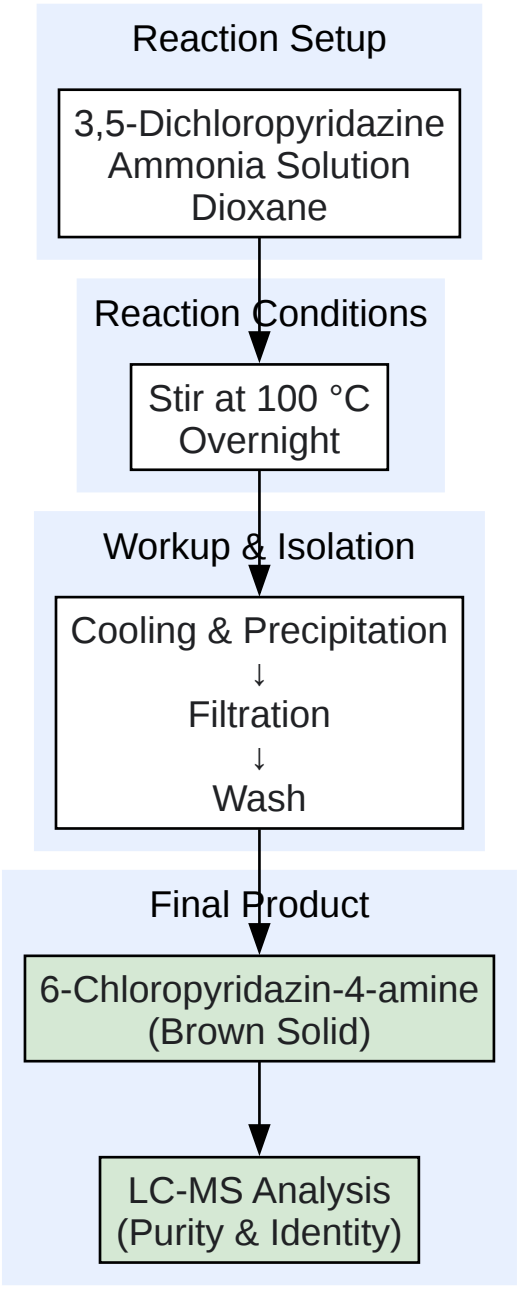
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dichloropyridazine demonstrates the core chemical principles.[8] This reaction highlights the selective amination of a dichlorinated heterocycle.

Disclaimer: The following protocol describes the synthesis of the isomer 6-Chloropyridazin-4-amine (CAS 29049-45-4) and is presented for illustrative purposes.[8]

- Step 1: Reaction Setup
  - To a 25 mL round-bottom flask, add 3,5-dichloropyridazine (1.0 g, 6.71 mmol, 1.0 eq.).
  - Add dioxane (2 mL) as a co-solvent to aid solubility.
  - Add a solution of ammonia (8 mL). The use of ammonia as the nucleophile is fundamental to introducing the amino group.
- Step 2: Reaction Execution
  - Seal the flask and stir the reaction mixture at 100 °C overnight. The elevated temperature is necessary to overcome the activation energy for the S_nAr reaction.
- Step 3: Product Isolation and Workup
  - Upon cooling, the product typically precipitates out of the solution as a solid.
  - Collect the resulting solid by filtration.
  - Wash the solid with a suitable solvent (e.g., cold water or an organic solvent in which the product is poorly soluble) to remove residual starting materials and inorganic salts.
- Step 4: Characterization
  - The resulting brown solid (570 mg, 62% yield) can be analyzed by techniques such as Liquid Chromatography-Mass Spectrometry (LC-MS) to confirm its identity and purity.[8] For this isomer, a characteristic mass peak at m/z = 130 $[M+H]^+$ is expected.[8]

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Workflow for the Synthesis of an Aminochloropyridazine Isomer.

Applications in Drug Discovery and Chemical Biology

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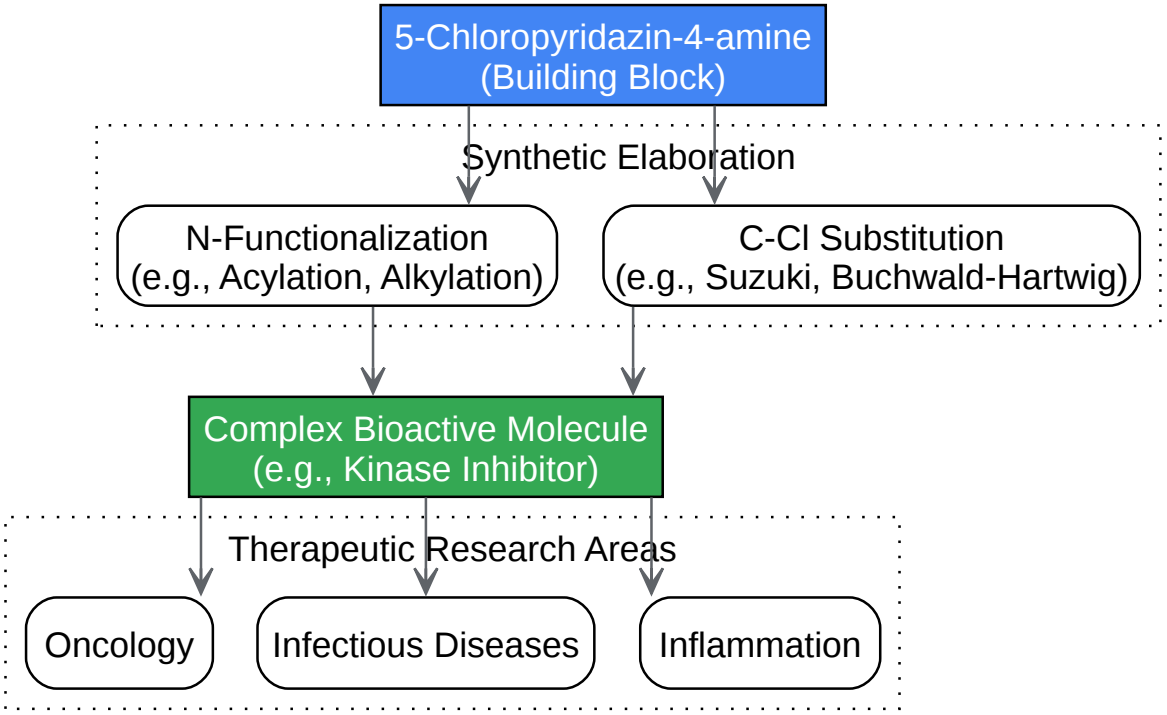
The true value of **5-Chloropyridazin-4-amine** lies in its utility as a versatile chemical intermediate. The presence of both a nucleophilic amino group and an electrophilic carbon-chlorine bond provides synthetic handles for a wide array of subsequent chemical transformations.

- Scaffold for Kinase Inhibitors: The aminopyrimidine and aminopyridazine cores are prevalent in the design of protein kinase inhibitors, a major class of anti-cancer drugs.[9] The amino group can act as a key hydrogen bond donor, anchoring the molecule into the ATP-binding site of a target kinase, while the rest of the molecule can be elaborated from the chloro-position to achieve potency and selectivity.

- Building Block for Bioactive Molecules: As a heterocyclic building block, it is used in the synthesis of compounds targeting a range of therapeutic areas, including antivirals, anti-inflammatory agents, and treatments for neglected tropical diseases caused by protozoa.[5][10][11]

- Intermediate in Organic Synthesis: Beyond pharmaceuticals, it is a valuable intermediate for creating other complex heterocyclic systems, such as cinnolines or fused pyridazine derivatives. The differential reactivity of its functional groups allows for sequential, controlled modifications.

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Role of **5-Chloropyridazin-4-amine** in Drug Development.

Conclusion

5-Chloropyridazin-4-amine is more than a simple chemical; it is an enabling tool for innovation in chemical and pharmaceutical research. Its well-defined structure, characterized by the canonical SMILES C1=C(C(=CN=N1)Cl)N, provides a robust starting point for synthetic exploration. The dual functionality of its amino and chloro groups on an activated pyridazine ring offers chemists a reliable and versatile scaffold to construct novel molecules with tailored biological activities. As the demand for new, targeted therapeutics continues to grow, the importance of such foundational building blocks in the drug discovery pipeline remains critically high.

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